

The Wieland-Gumlich Aldehyde: A Keystone in Strychnine Chemistry

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Compound of Interest

Compound Name: *Wieland-gumlich aldehyde*

Cat. No.: *B1683588*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The **Wieland-Gumlich aldehyde** is a pivotal chemical intermediate derived from the oxidative degradation of the complex alkaloid, strychnine. First synthesized by Walter Gumlich and Kazuo Kaziro in Heinrich Wieland's laboratory, its formation was a critical step in the original elucidation of strychnine's intricate structure.^[1] Today, it remains a compound of significant interest, serving as a key precursor in the total synthesis of strychnine and its analogs, as well as in the industrial production of semi-synthetic muscle relaxants like alcuronium chloride.^[1]

This guide provides a comprehensive overview of the **Wieland-Gumlich aldehyde**, focusing on its formation from strychnine, its physical and spectroscopic properties, and detailed experimental protocols for its preparation and subsequent conversion back to strychnine.

Physicochemical and Spectroscopic Data

The structural complexity of strychnine and the **Wieland-Gumlich aldehyde** is reflected in their physical and spectroscopic data. The following tables summarize key quantitative information for both compounds, facilitating comparison and characterization.

Table 1: Physicochemical Properties

Property	Strychnine	Wieland-Gumlich Aldehyde
Molecular Formula	C ₂₁ H ₂₂ N ₂ O ₂	C ₁₉ H ₂₂ N ₂ O ₂
Molar Mass	334.41 g/mol	310.39 g/mol
Appearance	White crystalline powder	Crystals from acetone/methanol
Melting Point	270 °C (decomposes)	213-214 °C (decomposes)[2]
Optical Rotation	[α] _D ²⁰ -104.3° (c=0.25, EtOH)	[α] _D ²² -133.8° (c=0.52, MeOH) [2]
CAS Number	57-24-9	466-85-3[2]

Table 2: ¹³C NMR Spectroscopic Data (Chemical Shifts δ, ppm)

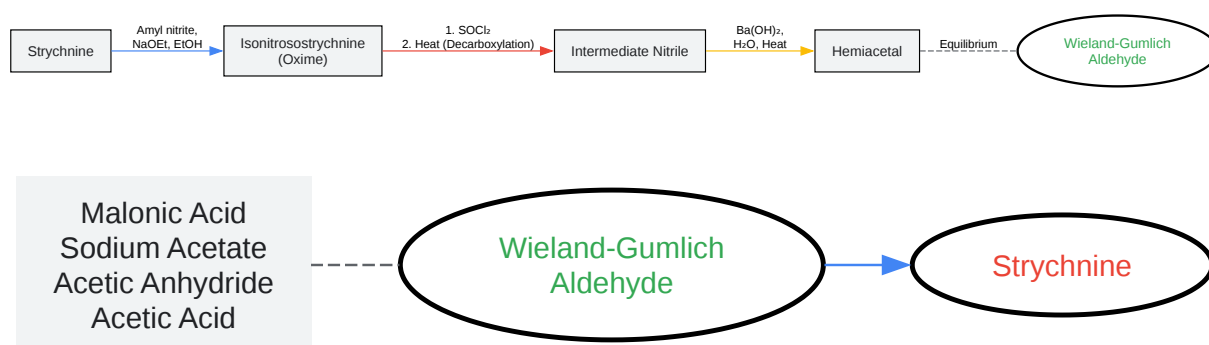
Carbon Atom	Strychnine (CDCl ₃)	Wieland-Gumlich Aldehyde (CDCl ₃)
1	128.8	131.0
2	125.1	124.6
3	122.9	120.3
4	128.0	129.0
5	142.3	147.2
6	117.0	110.1
7	60.1	59.2
8	52.4	52.8
9	-	-
10	170.0	96.7 (Hemiacetal)
11	66.8	42.8
12	77.9	137.9
13	42.4	43.1
14	49.9	50.5
15	31.8	32.5
16	48.3	48.9
17	43.1	70.1
18	-	-
19	-	-
20	50.1	122.5
21	26.6	60.5 (CH ₂ OH)
22	32.1	193.5 (Aldehyde)
23	42.1	-

Note: NMR data is compiled from various sources and may vary slightly based on solvent and experimental conditions. Strychnine data from ChemicalBook. **Wieland-Gumlich aldehyde** data based on Wenkert et al., J. Org. Chem. 1978, 43, 1099.

The Degradation Pathway of Strychnine

The classical degradation of strychnine to the **Wieland-Gumlich aldehyde** involves a multi-step sequence that cleaves the C10-C11 bond within the lactam ring of strychnine. This transformation fundamentally alters the core structure, opening the seventh ring and unmasking the indoline core.

The overall process can be visualized as a workflow:



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References

- 1. Wieland-Gumlich aldehyde - Wikipedia [en.wikipedia.org]
- 2. Wieland-Gumlich Aldehyde [drugfuture.com]
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